

analytical standards for chlorinated phenols

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Compound of Interest

Compound Name: 2-Chloro-5-(2,5-dimethoxyphenyl)phenol
CAS No.: 1262002-74-3
Cat. No.: B6381632

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Sources

- [1. Controlling contamination for determination of ultra-trace levels of priority pollutants chlorophenols in environmental water matrices - Arabian Journal of Chemistry \[arabjchem.org\]](#)
- [2. dspsystems.eu \[dspsystems.eu\]](#)
- [3. nemi.gov \[nemi.gov\]](#)
- [4. ncasi.org \[ncasi.org\]](#)
- [5. unitedchem.com \[unitedchem.com\]](#)
- [6. epa.gov \[epa.gov\]](#)
- [7. organomation.com \[organomation.com\]](#)
- [8. www2.gov.bc.ca \[www2.gov.bc.ca\]](#)
- [9. documents.thermofisher.com \[documents.thermofisher.com\]](#)
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